

# Technical Support Center: Polyquaternium-69 and Carbomer Formulations

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## Compound of Interest

Compound Name: PQ 69

Cat. No.: B610179

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This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with formulations containing Polyquaternium-69 and carbomer.

## Frequently Asked Questions (FAQs)

Q1: Are Polyquaternium-69 and carbomer compatible?

A1: Yes, under controlled conditions, Polyquaternium-69 and carbomer can be compatible. Polyquaternium-69 is described as a polymer with a weakly cationic nature, which allows for a broad range of compatibility with anionic gellants like carbomer.[1][2] In fact, a synergistic relationship has been observed between Polyquaternium-69 and hydrophobically modified carbomers such as Carbopol® Ultrez 21, resulting in a significant viscosity increase.[3] The key to successful formulation lies in managing the pH, concentration, and order of addition of the components.

Q2: What is the chemical nature of the potential incompatibility between Polyquaternium-69 and carbomer?

A2: The potential for incompatibility arises from the interaction between the weakly cationic nature of Polyquaternium-69 and the anionic nature of carbomer. Carbomer is a polyacrylic acid polymer that carries a negative charge when neutralized.[4] Polyquaternium-69, being weakly cationic, possesses positive charges.[2][5] If not properly managed, the electrostatic

attraction between these opposite charges can lead to the formation of an insoluble complex, resulting in precipitation, loss of viscosity, and a hazy or "goopy" appearance.

Q3: What is the optimal pH range for formulating with Polyquaternium-69 and carbomer?

A3: The optimal pH range for a stable formulation containing both Polyquaternium-69 and carbomer is generally between 6.0 and 7.0. Carbomer achieves its maximum viscosity in this pH range due to the uncoiling of the polymer chains upon neutralization.<sup>[4]</sup> Polyquaternium-69 is also stable within this pH window. Maintaining a neutral to slightly acidic pH helps to control the charge density of both polymers, minimizing the potential for strong ionic interactions that can lead to incompatibility.

Q4: How do concentration levels of Polyquaternium-69 and carbomer affect compatibility?

A4: The concentration of both polymers plays a crucial role in their compatibility. High concentrations of either polymer can increase the likelihood of precipitation due to a higher density of charged sites. It is advisable to start with lower concentrations of both and incrementally increase them to achieve the desired rheological properties. A synergistic viscosity boost has been reported with specific ratios, indicating that an optimal concentration balance exists.

## Troubleshooting Guides

### Issue 1: Precipitation or "Goop" Formation Upon Mixing

**Cause:** This is the most common issue and is typically caused by a strong ionic interaction between the cationic Polyquaternium-69 and the anionic carbomer, leading to the formation of an insoluble polymer complex.

**Solutions:**

- **Order of Addition:** The order in which the ingredients are added is critical. It is generally recommended to first disperse the carbomer in water and neutralize it to form a stable gel. Then, slowly add the Polyquaternium-69 solution to the carbomer gel under constant, gentle agitation. This allows the Polyquaternium-69 to disperse evenly within the gel matrix before significant ionic interactions can occur.

- **pH Control:** Ensure the pH of the carbomer gel is within the optimal range of 6.0-7.0 before adding the Polyquaternium-69. An acidic pH will keep the carbomer in its less charged, coiled state, which can reduce the initial ionic attraction upon the addition of the cationic polymer. The final pH of the formulation should be carefully adjusted.
- **Concentration Adjustment:** If precipitation occurs, try reducing the concentration of either or both polymers.
- **Use of a Co-solvent:** The addition of a co-solvent, such as glycerin or propylene glycol, can sometimes help to improve the compatibility of the two polymers by altering the polarity of the solvent system.

## Issue 2: Loss of Viscosity or Failure to Thicken

**Cause:** A decrease in viscosity can occur if the interaction between the two polymers disrupts the carbomer's gel network. This can also be a result of improper neutralization of the carbomer or the presence of electrolytes.

**Solutions:**

- **pH Adjustment:** Verify that the final pH of the formulation is in the optimal range for carbomer viscosity (6.0-7.0). If the pH is too low or too high, the carbomer will not be fully effective as a thickener.
- **Proper Neutralization:** Ensure the carbomer is fully neutralized with a suitable base (e.g., Triethanolamine, Sodium Hydroxide) before or after the addition of Polyquaternium-69, depending on your formulation strategy.
- **Electrolyte Content:** Carbomer viscosity is sensitive to the presence of electrolytes (salts). If your formulation contains other ingredients that contribute to the electrolyte concentration, this can suppress the swelling of the carbomer and reduce viscosity. Consider using a salt-tolerant grade of carbomer if high electrolyte content is unavoidable.

## Issue 3: Hazy or Cloudy Appearance

**Cause:** A lack of clarity in the final gel can be due to the formation of micro-precipitates or an otherwise incompatible mixture.

#### Solutions:

- **Optimize Polymer Ratio:** Experiment with different ratios of Polyquaternium-69 to carbomer. As mentioned, certain ratios can lead to synergistic effects, including improved clarity.
- **Slow Addition and Mixing:** Add the Polyquaternium-69 solution very slowly to the carbomer gel while using a consistent and controlled mixing speed. High shear mixing can sometimes exacerbate incompatibility.
- **Filtration:** In some cases, a very fine haze can be removed by filtration, although this is not a solution for significant incompatibility.

## Data Presentation

Table 1: Estimated Synergistic Viscosity of Polyquaternium-69 and Carbopol® Ultrez 21 Blends\*

% Polyquaternium-69 (in 1% total polymer)	% Carbopol® Ultrez 21 (in 1% total polymer)	Estimated Viscosity (cps)
0	100	~100,000
25	75	~150,000
50	50	~180,000
75	25	~120,000
100	0	~20,000

\*Data is estimated from graphical representations in technical literature and should be used as a directional guide. Actual viscosities will vary based on specific formulation parameters.

## Experimental Protocols

### Protocol 1: Preparation of a Stable Polyquaternium-69 and Carbomer Gel

Objective: To prepare a stable and clear gel using Polyquaternium-69 and carbomer.

#### Materials:

- Polyquaternium-69
- Carbomer (e.g., Carbopol® 940 or Carbopol® Ultrez 21)
- Deionized Water
- Neutralizing Agent (e.g., 18% w/w Sodium Hydroxide solution or Triethanolamine)
- Propylene Glycol (optional co-solvent)
- Preservative
- Beakers, magnetic stirrer and stir bar, overhead mixer, pH meter, viscometer.

#### Procedure:

- **Carbomer Dispersion:** In a main beaker, add the deionized water and propylene glycol (if using). While stirring with an overhead mixer at a moderate speed, slowly sprinkle in the carbomer powder to avoid the formation of agglomerates. Continue mixing until the carbomer is fully dispersed and hydrated.
- **Initial pH Adjustment (Optional but Recommended):** Check the pH of the carbomer dispersion. It will be acidic (around pH 3).
- **Polyquaternium-69 Solution:** In a separate beaker, prepare a solution of Polyquaternium-69 in deionized water.
- **Combining the Polymers:** Slowly add the Polyquaternium-69 solution to the carbomer dispersion under continuous, gentle mixing.
- **Neutralization:** While monitoring the pH with a calibrated pH meter, slowly add the neutralizing agent dropwise to the mixture. Continue adding the neutralizer until the pH reaches the target range of 6.0-7.0. The viscosity of the gel will increase significantly during this step.
- **Final Additions:** Add the preservative and any other desired ingredients.

- Final pH Check and Adjustment: Check the final pH and adjust if necessary.
- Homogenization: Allow the gel to mix at a low speed until it is completely uniform and free of air bubbles.

## Protocol 2: Compatibility Assessment via Turbidity Measurement

Objective: To quantitatively assess the compatibility of Polyquaternium-69 and carbomer at different ratios and pH values by measuring the turbidity of the solutions.

Materials:

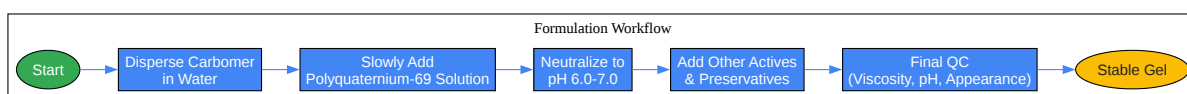
- Stock solutions of Polyquaternium-69 and carbomer at known concentrations.
- Deionized water.
- pH adjustment solutions (e.g., dilute HCl and NaOH).
- Turbidimeter.
- pH meter.
- Volumetric flasks and pipettes.

Procedure:

- Preparation of Blends: Prepare a series of blends of Polyquaternium-69 and carbomer stock solutions in volumetric flasks at different ratios (e.g., 90:10, 75:25, 50:50, 25:75, 10:90). Dilute to the final volume with deionized water.
- pH Adjustment: For each blend, prepare a set of samples and adjust the pH of each to a specific value (e.g., 4.0, 5.0, 6.0, 7.0, 8.0) using the pH adjustment solutions.
- Equilibration: Allow the samples to equilibrate for a set period (e.g., 1 hour or 24 hours) at a controlled temperature.

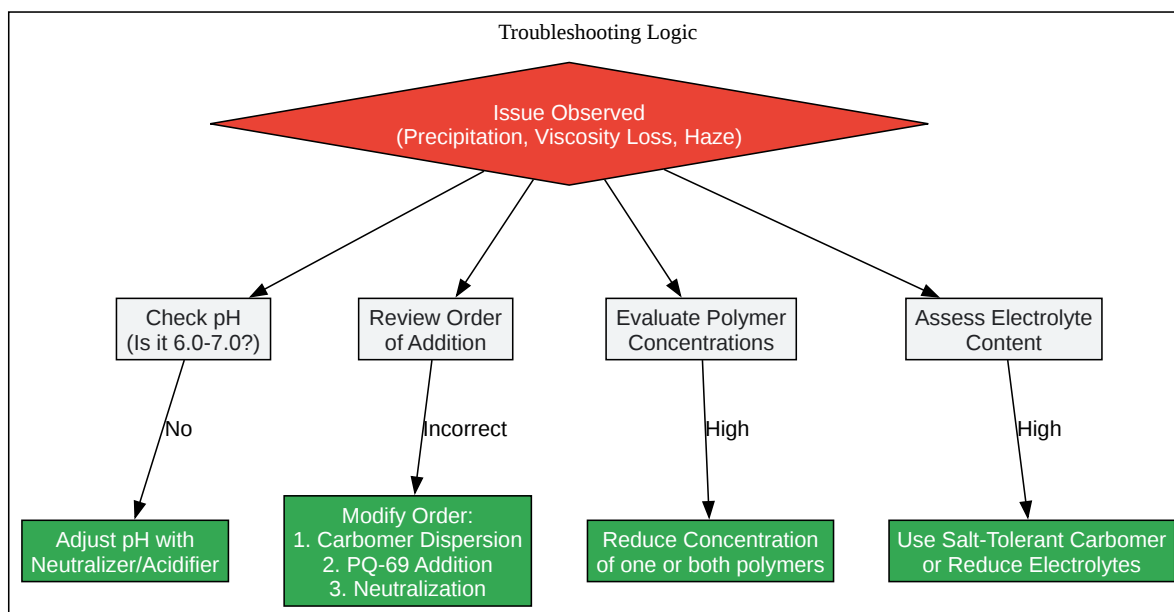
- **Turbidity Measurement:** Calibrate the turbidimeter according to the manufacturer's instructions. Measure the turbidity of each sample in Nephelometric Turbidity Units (NTU).
- **Data Analysis:** Record the turbidity values for each ratio and pH. A lower turbidity value indicates better compatibility (i.e., less formation of insoluble complexes). Plot the turbidity as a function of pH for each polymer ratio to visualize the compatibility window.

## Visualizations



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Caption: Recommended workflow for preparing a stable gel.



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Caption: A logical approach to troubleshooting common issues.

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